

In-Depth Technical Guide: N-Boc-6-methyl-L-tryptophan

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Compound of Interest

Compound Name: *N-Boc-6-methyl-L-tryptophan*

Cat. No.: *B15360770*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Boc-6-methyl-L-tryptophan**, a derivative of the essential amino acid L-tryptophan. This document details its physicochemical properties, a general synthesis protocol, and explores its current and potential applications in biomedical research and drug development, including its known biological activities.

Core Quantitative Data

A summary of the key quantitative data for **N-Boc-6-methyl-L-tryptophan** and its parent compound, 6-methyl-L-tryptophan, is presented below for easy reference and comparison.

Property	Value	Source
N-Boc-6-methyl-L-tryptophan		
Molecular Formula	C ₁₇ H ₂₂ N ₂ O ₄	Calculated
Molecular Weight	318.37 g/mol	Calculated
6-methyl-L-tryptophan		
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂	[1][2]
Molecular Weight	218.25 g/mol	[1][2]
CAS Number	33468-34-7	[1]

Experimental Protocols

Synthesis of N-Boc-6-methyl-L-tryptophan

This section outlines a general experimental protocol for the synthesis of **N-Boc-6-methyl-L-tryptophan**, adapted from established methods for the N-Boc protection of amino acids.

Materials:

- 6-methyl-L-tryptophan
- Di-tert-butyl dicarbonate (Boc_2O)
- Dioxane
- Water
- Triethylamine (Et_3N)
- Ethyl acetate (EtOAc)
- 5% Citric acid solution
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- **Dissolution:** Dissolve 6-methyl-L-tryptophan (1 equivalent) in a 1:1 (v/v) mixture of dioxane and water.
- **Base Addition:** Add triethylamine (1.5 equivalents) to the solution while stirring.

- Boc Protection: Slowly add di-tert-butyl dicarbonate (1.1 equivalents) to the reaction mixture.
- Reaction: Allow the reaction to stir at room temperature for 2-4 hours, or until TLC analysis indicates the completion of the reaction.
- Work-up:
 - Add water to the reaction mixture.
 - Extract the aqueous layer with ethyl acetate to remove any unreacted Boc₂O and byproducts.
 - Acidify the aqueous layer to a pH of 2-3 using a 5% citric acid solution.
 - Extract the acidified aqueous layer with ethyl acetate (3x).
- Isolation:
 - Combine the organic extracts and dry over anhydrous sodium sulfate or magnesium sulfate.
 - Filter the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **N-Boc-6-methyl-L-tryptophan**.
- Purification (if necessary): The crude product can be further purified by column chromatography on silica gel.

Biological Activity and Applications in Drug Development

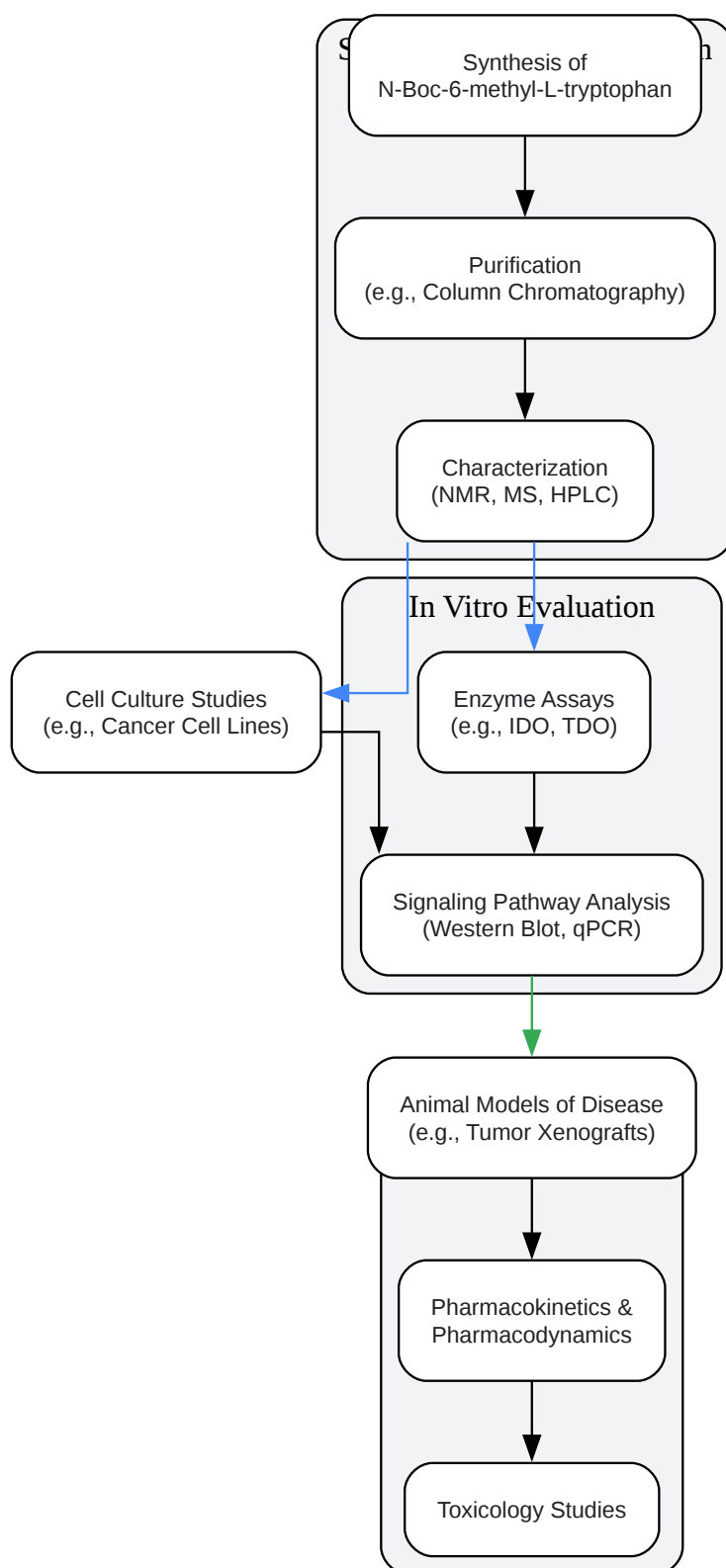
6-methyl-L-tryptophan, the parent compound of **N-Boc-6-methyl-L-tryptophan**, has demonstrated a range of biological activities, suggesting potential therapeutic applications. The N-Boc protected form is a crucial intermediate for the synthesis of more complex molecules, such as peptides, for further investigation.

- **Antimicrobial and Antimalarial Activity:** 6-methyl-L-tryptophan has shown hemolytic activity against certain strains of bacteria and possesses antiviral properties.^[1] It is also utilized in the treatment of malaria due to its ability to inhibit the growth of *Plasmodium falciparum*.^[1]
- **Antitumor Potential:** Research into novel tryptophan analogs has identified them as potential antitumor agents. This suggests that derivatives like 6-methyl-L-tryptophan could be explored for their antiproliferative effects in cancer research.
- **Tryptophan Metabolism and Signaling:** As an analog of tryptophan, 6-methyl-L-tryptophan can potentially influence the tryptophan metabolism pathway. The primary route for tryptophan degradation is the kynurenine pathway, which produces several neuroactive and immunomodulatory metabolites. Introducing a modified tryptophan analog could modulate the activity of key enzymes in this pathway, such as indoleamine 2,3-dioxygenase (IDO) or tryptophan 2,3-dioxygenase (TDO), which are often dysregulated in disease states.

Signaling Pathways and Experimental Workflows

Logical Workflow for Investigating the Biological Effects of N-Boc-6-methyl-L-tryptophan

The following diagram illustrates a logical workflow for researchers investigating the biological effects of **N-Boc-6-methyl-L-tryptophan**, from initial synthesis to in vivo studies.

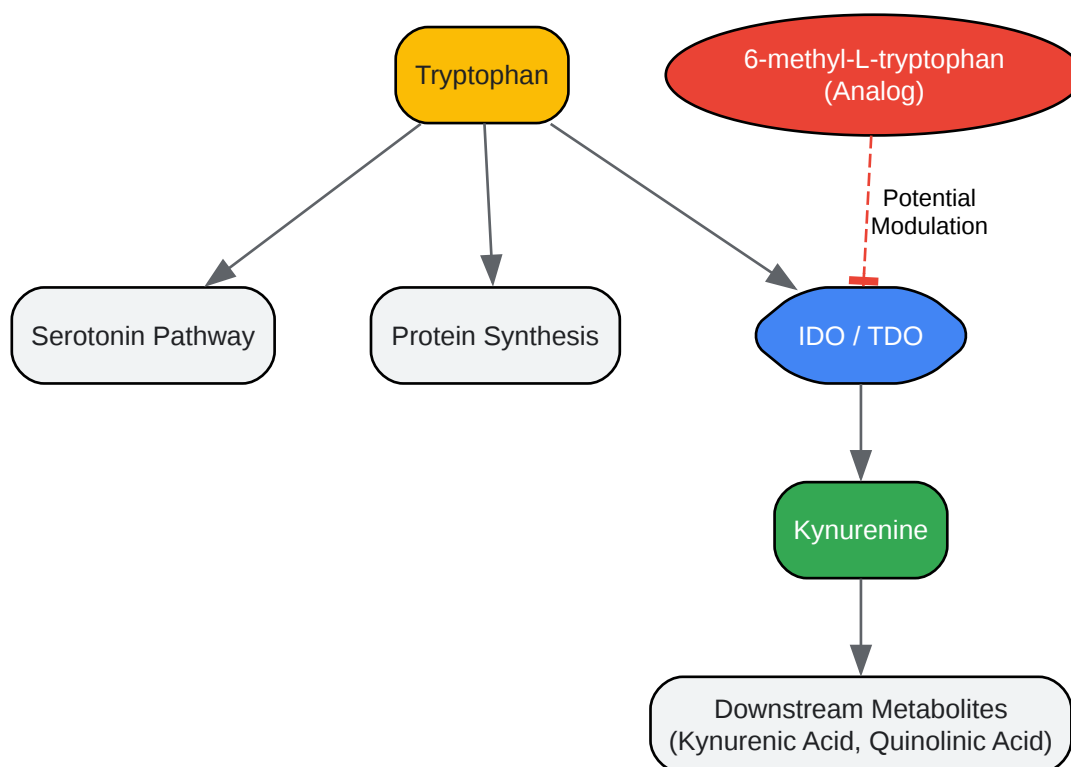


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Investigational workflow for **N-Boc-6-methyl-L-tryptophan**.

Potential Interaction with the Tryptophan-Kynurenine Pathway

The diagram below illustrates the central role of tryptophan metabolism and highlights the potential point of interaction for 6-methyl-L-tryptophan as a competitive inhibitor or modulator.



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Potential modulation of the Kynurenine Pathway.

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References

- 1. 6-Methyl-L-tryptophan | 33468-34-7 | IBA46834 | Biosynth [biosynth.com]

- 2. 6-Methyl-DL-tryptophan | C₁₂H₁₄N₂O₂ | CID 95319 - PubChem [pubchem.ncbi.nlm.nih.gov]
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